

# Chemical characterization of cholesteryl caprylate

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## Compound of Interest

Compound Name: Cholesteryl caprylate

Cat. No.: B047583

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An In-depth Technical Guide for the Chemical Characterization of **Cholesteryl Caprylate**

## Introduction: Defining Cholesteryl Caprylate

**Cholesteryl caprylate** (CAS No. 1182-42-9), the ester formed from cholesterol and caprylic acid (octanoic acid), is a significant lipid molecule with applications ranging from biochemical research to pharmaceutical formulations.<sup>[1][2][3]</sup> Its amphipathic nature, conferred by the rigid steroid nucleus and the flexible eight-carbon acyl chain, makes it a key component in studying lipid metabolism, atherosclerosis, and the development of lipophilic drug delivery systems.<sup>[3][4]</sup>

A comprehensive chemical characterization is paramount to ensure its identity, purity, and suitability for any downstream application. This guide provides a multi-technique, field-proven approach to the definitive analysis of **cholesteryl caprylate**, grounded in the principles of structural elucidation, physicochemical property determination, and purity assessment. We will explore not just the "how" but the "why" behind each analytical choice, ensuring a robust and self-validating characterization workflow.

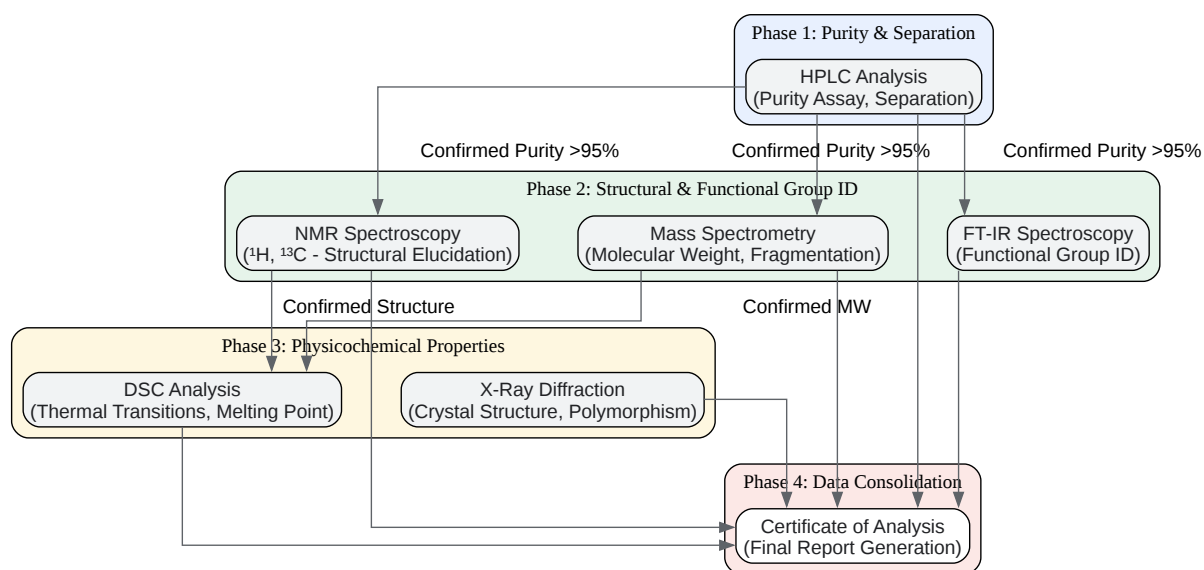
## Core Physicochemical Properties

A foundational step in characterization is the confirmation of basic physical constants. These values serve as a rapid, initial verification against established specifications.

Property	Value	Source(s)
CAS Number	1182-42-9	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C35H60O2	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	512.85 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White powder	<a href="#">[5]</a>
Melting Point	106-110 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Density	~0.97 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[5]</a>
Solubility	Poorly soluble in water; Soluble in organic solvents (e.g., Chloroform)	<a href="#">[3]</a> <a href="#">[8]</a>

## The Analytical Workflow: An Integrated Approach

No single technique can fully characterize a molecule. True scientific integrity is achieved by integrating data from orthogonal methods. The following workflow illustrates the logical progression from initial purity checks to in-depth structural and thermal analysis.



Molecule: Cholesteryl Caprylate

C<sub>35</sub>H<sub>60</sub>O<sub>2</sub>

MW: 512.85

Technique

HPLC

NMR

Mass Spec

FT-IR

DSC

Information Yielded

Purity / Rt

Connectivity / Structure

Molecular Weight / Fragments

Functional Groups

Thermal Behavior / T<sub>m</sub>[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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## Sources

- 1. Cholesteryl caprylate | CAS#:1182-42-9 | Chemsrce [chemsrc.com]
- 2. Cholesteryl caprylate | 1182-42-9 [chemicalbook.com]
- 3. CAS 1182-42-9: Cholesteryl caprylate | CymitQuimica [cymitquimica.com]
- 4. lipotype.com [lipotype.com]
- 5. echemi.com [echemi.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. scbt.com [scbt.com]
- 8. Cholesteryl caprylate | 1182-42-9 [amp.chemicalbook.com]

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